

# Glaziovine in Scientific Literature

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## Compound Focus: Glaziovine

CAS No.: 6808-72-6

Cat. No.: S560808

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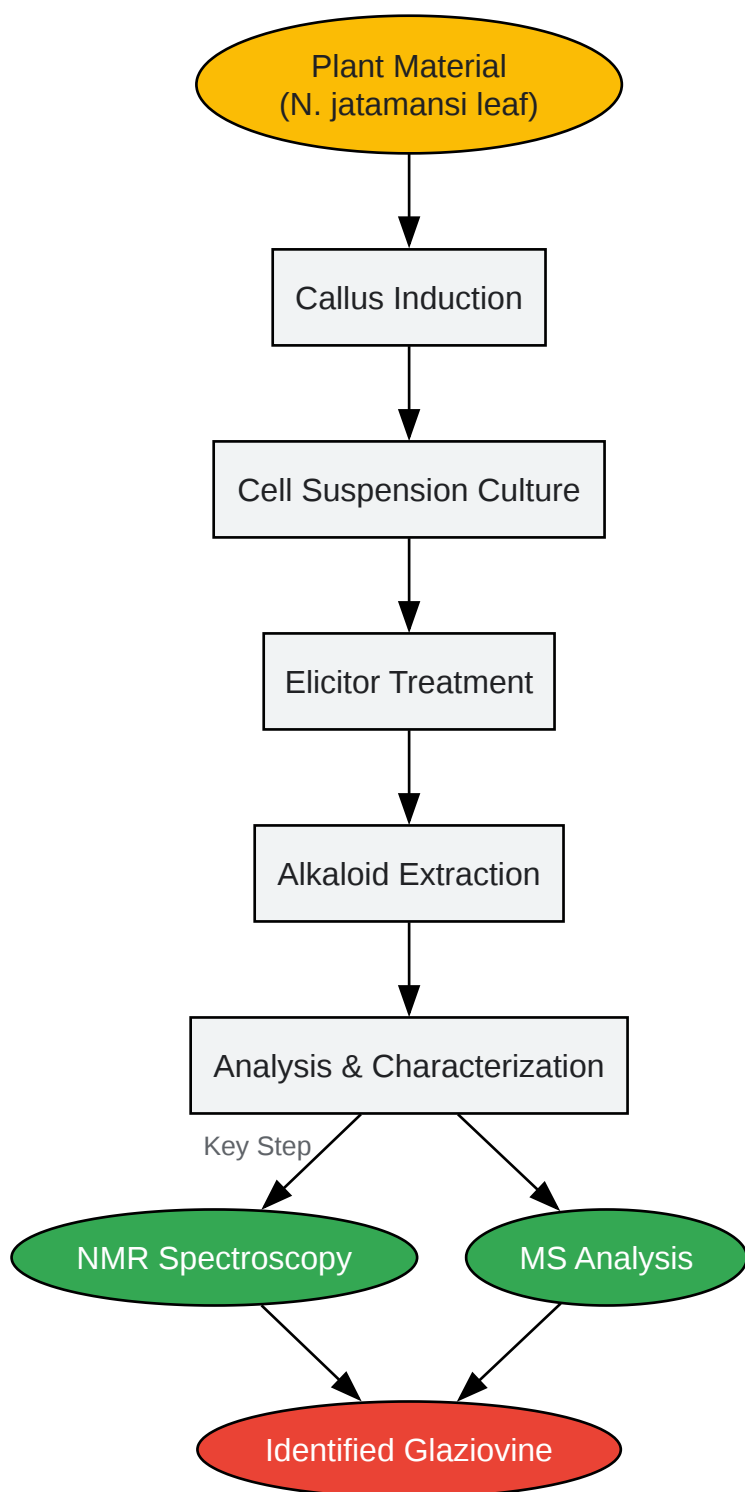
The table below summarizes the context in which **glaziovine** is mentioned in the searched literature, which primarily confirms its identity and natural sources.

Context	Relevant Findings	Citation
Natural Source & Abundance	Identified as one of the major alkaloids in <i>Nardostachys jatamansi</i> , constituting approximately 35% of the total alkaloid content in an optimized extract.	[1]
Chemical Classification	Described as a <b>pro-aporphine alkaloid</b> , which is a type of isoquinoline alkaloid.	[1] [2]
Biological Activity	Mentioned to have potential as a tranquilizer and to exhibit activity against hepatitis B virus and certain cancer cells (9-KB) in vitro.	[1]
Synthetic Route	A 1967 paper describes its total synthesis via <b>phenolic oxidative coupling</b> of (±)-N-methylcoclaurine.	[3]

## A Path Forward for Your Research

Since the immediate search did not yield the spectral data, here are concrete steps you can take to locate the specific NMR information for **glaziovine**:

- **Search Specialized Databases:** The most efficient way to find detailed NMR spectra is to query specialized chemical databases. These are typically accessible through university or corporate subscriptions.
  - **SciFinder-n** or **Reaxys:** These are comprehensive databases for chemical literature and properties. A search for "**glaziovine**" will likely yield records containing curated ( $^1\text{H}$ ) and ( $^{13}\text{C}$ ) NMR data, often with solvent and frequency information.
  - **PubMed** or **Google Scholar:** Use these to search for full-text articles with the keywords "**glaziovine** isolation," "**glaziovine** NMR," or "**glaziovine** spectral data."
- **Broaden Your Search Strategy:** The 1967 synthesis paper [3], while old, is a key piece of literature. More recent papers that cite this work, or papers on the isolation of **glaziovine** from new natural sources, are highly likely to include full spectroscopic data for characterization.
- **Analyze the Experimental Workflow:** The search results do describe a modern method for producing **glaziovine** in a lab setting. The following diagram outlines this established experimental workflow for enhanced alkaloid production, within which full NMR characterization would be a critical step for confirming the identity of the final product.



### Experimental Workflow for Glaziovine Production

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I hope this structured information helps guide your next steps. If you happen to find an NMR data set for **glaziovine** from another source and would like assistance with its interpretation, please feel free to ask!

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## References

1. Enhanced production of actinidine and glaziovine alkaloids ... [sciencedirect.com]
2. Natural aporphine alkaloids: A comprehensive review of ... [pmc.ncbi.nlm.nih.gov]
3. Pronuciferine by Phenolic Oxidative Coupling [pubs.rsc.org]

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